

# Application Note: 1-Cyclopropyl-2-methylpropan-1-one in High-Value Organic Synthesis

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## Compound of Interest

Compound Name: 1-Cyclopropyl-2-methylpropan-1-one  
CAS No.: 6704-20-7  
Cat. No.: B1280557

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## Abstract

**1-Cyclopropyl-2-methylpropan-1-one** (CAS 6704-20-7), also known as cyclopropyl isopropyl ketone, represents a strategic building block in modern medicinal chemistry. It combines the metabolic stability and unique electronic properties of the cyclopropyl group with the steric bulk of an isopropyl moiety. This guide details the handling, reactivity, and synthetic utility of this ketone, specifically focusing on its role in constructing metabolically robust pharmacophores. We present validated protocols for alpha-functionalization, reductive amination, and heterocycle synthesis, highlighting the critical "divergent pathways" where catalyst choice dictates ring preservation versus ring expansion.

## Module 1: Chemical Profile & Strategic Value

### Structural Analysis

The molecule features two distinct steric domains flanking a reactive carbonyl:

- The Cyclopropyl Domain: Provides
  - conjugation with the carbonyl (Walsh orbitals), increasing the basicity of the carbonyl oxygen while offering metabolic resistance compared to standard alkyl chains.
- The Isopropyl Domain: Provides significant steric hindrance, directing nucleophilic attack and preventing unwanted side reactions at the
  - position (such as facile bis-alkylation).

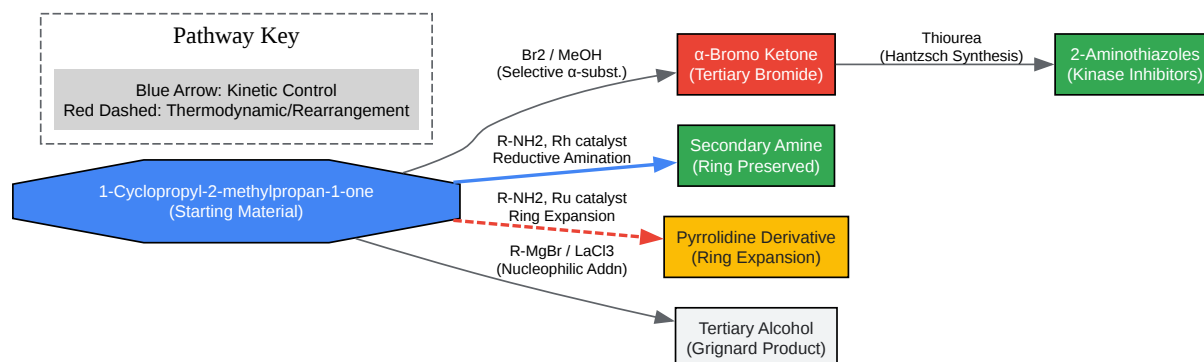
## Physical Properties & Safety Data

Note: Data derived from computed and experimental consensus.

| Property         | Value                     | Operational Note                                   |
|------------------|---------------------------|----------------------------------------------------|
| CAS Number       | 6704-20-7                 | Distinct from Cyclopropyl methyl ketone (765-43-5) |
| Molecular Weight | 112.17 g/mol              | --                                                 |
| Boiling Point    | ~150-155 °C               | Suitable for reflux in Toluene/Xylene              |
| Density          | 0.91 g/mL                 | Phase separates easily from water                  |
| Flash Point      | ~45 °C                    | Flammable; Ground all glassware                    |
| Solubility       | Soluble in MeOH, DCM, THF | Poor water solubility; use biphasic systems        |

## Module 2: Reactivity Landscape & Pathway Logic

The following diagram illustrates the divergent synthetic pathways available to this building block. Note the critical decision point in reductive amination, where catalyst selection determines whether the cyclopropyl ring is preserved or expanded.



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Figure 1: Divergent synthetic pathways. Note the catalyst-dependent switch between standard amination and ring-expansion pyrrolidine synthesis.

## Module 3: Validated Synthetic Protocols

### Protocol A: Selective -Bromination (Gateway to Heterocycles)

Objective: Synthesize 2-bromo-1-cyclopropyl-2-methylpropan-1-one. Challenge: The cyclopropyl ring is sensitive to strong acids (HBr byproduct), which can cause ring opening to homoallylic bromides. Solution: Use of Methanol as a solvent to buffer acidity or inclusion of a scavenger (CaCO<sub>3</sub>).

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Step-by-Step Procedure:

- Setup: Charge a 3-neck round bottom flask with **1-Cyclopropyl-2-methylpropan-1-one** (10.0 mmol, 1.0 eq) and Methanol (anhydrous, 10 vol). Cool to 0 °C under N<sub>2</sub>.
- Bromination: Add Bromine (Br<sub>2</sub>)

, 10.0 mmol, 1.0 eq) dropwise over 30 minutes. The solution will initially turn red, then fade to colorless/pale yellow as Br

is consumed.

- Critical Control Point: If the red color persists, stop addition. Do not allow temperature to exceed 5 °C.
- Quench: Once TLC indicates consumption of starting material, neutralize the reaction immediately with saturated aqueous NaHCO<sub>3</sub>.
- . Do not allow the acidic solution to stand.
- Workup: Extract with Et<sub>2</sub>O (3x). Wash combined organics with brine. Dry over MgSO<sub>4</sub> and concentrate in vacuo at < 30 °C.
- Storage: The product is a tertiary bromide and is thermally unstable. Use immediately for heterocycle synthesis (e.g., Hantzsch reaction with thiourea).

## Protocol B: Catalyst-Controlled Reductive Amination

Objective: Installation of an amine while preserving the cyclopropyl ring. Scientific Insight: Research indicates a dichotomy where Rhodium preserves the ring, while Ruthenium promotes ring expansion to pyrrolidines via a radical-type mechanism [1].

Reagents:

- Amine: Aniline or Benzylamine derivative (1.2 eq)
- Catalyst: [Cp\*RhCl]  
] (1 mol%)
- Reductant: HCOONH<sub>4</sub>

or H

(balloon)

Procedure:

- Dissolve ketone (1.0 eq) and amine (1.2 eq) in TFE (Trifluoroethanol) or MeOH.
- Add catalyst (1 mol%).
- Stir at 60 °C for 12 hours.
- Observation: Monitor by LCMS. The "Ring Preserved" product will have  $M+1 = [\text{Ketone} + \text{Amine} - \text{Oxygen} + 2\text{H}]$ . The "Ring Expanded" product has the same mass but distinct retention time and NMR signature (loss of cyclopropyl protons at 0.5-1.0 ppm).

## Protocol C: Hantzsch Thiazole Synthesis

Objective: Converting the

-bromo ketone (from Protocol A) into a 2-aminothiazole scaffold, a common pharmacophore in kinase inhibitors.

Procedure:

- Dissolve crude 2-bromo-**1-cyclopropyl-2-methylpropan-1-one** (from Protocol A) in Ethanol (anhydrous).
- Add Thiourea (1.1 eq).
- Reflux for 2-4 hours. A precipitate (HBr salt of the thiazole) often forms.
- Workup: Cool to RT. Basify with  $\text{NH}_4\text{OH}$  to pH 9. Extract with EtOAc.
- Purification: Recrystallize from EtOH/Water.

## Module 4: Pharmaceutical Applications & Case Studies

### Lipophilic Pocket Filling

The **1-cyclopropyl-2-methylpropan-1-one** fragment is used to introduce a "dual-anchor" motif into drug candidates:

- Cyclopropyl: Fills small, hydrophobic pockets (e.g., in Reverse Transcriptase inhibitors) and resists metabolic oxidation (CYP450).
- Isopropyl: Provides steric bulk to lock the conformation of the adjacent carbonyl or heterocycle.

### Kinase Inhibition (p38 MAP Kinase)

Derivatives of this ketone are often found in p38 MAP kinase inhibitors. The cyclopropyl group sits in the hydrophobic specificity pocket, while the thiazole/imidazole formed from the ketone coordinates with the hinge region of the kinase ATP-binding site.

### References

- Dichotomy of Reductive Addition of Amines to Cyclopropyl Ketones vs Pyrrolidine Synthesis. Source: Organic Letters (2016).<sup>[1]</sup> Context: Establishes the Rh vs. Ru catalyst choice for ring preservation. URL:[\[Link\]](#)
- **1-Cyclopropyl-2-methylpropan-1-one** Compound Summary. Source: PubChem (NIH). Context: Physical properties, safety data, and CAS verification.<sup>[2]</sup> URL:[\[Link\]](#)
- Synthesis of 2-Aminothiazoles via Hantzsch Reaction. Source: Organic Chemistry Portal. Context: General mechanism for converting alpha-bromo ketones to thiazoles. URL:[\[Link\]](#)
- Cyclopropyl Group in Medicinal Chemistry. Source: Journal of Medicinal Chemistry. Context: Review of the metabolic stability and "sigma-aromaticity" of cyclopropyl groups. URL:[\[Link\]](#)

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## Sources

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- 2. 1-Cyclopentyl-2-methylpropan-1-one | C<sub>9</sub>H<sub>16</sub>O | CID 243076 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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